

Physagulide J: A Technical Guide to its Discovery and Natural Source

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Compound of Interest

Compound Name: *Physagulide J*

Cat. No.: *B15596582*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Physagulide J is a naturally occurring withanolide, a class of C28 steroidal lactones, isolated from *Physalis angulata* L. This technical guide provides a comprehensive overview of the discovery, natural source, and key experimental data related to **Physagulide J**. The information presented herein is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Discovery and Natural Source

Physagulide J was identified as a known withanolide during a phytochemical investigation of *Physalis angulata* L., a plant belonging to the Solanaceae family. This research, conducted by Sun C.P. et al. and published in the Journal of Natural Products in 2016, led to the isolation and characterization of numerous withanolides, including 16 new compounds and 12 known ones, of which **Physagulide J** was one.^[1]

Physalis angulata L., commonly known as "cutleaf groundcherry" or "wild tomato," is an annual herb found in tropical and subtropical regions. It has a history of use in traditional medicine for treating various ailments, which has prompted scientific investigation into its chemical constituents and their biological activities. The plant is a rich source of withanolides and physalins, which have demonstrated a range of pharmacological effects, including anti-inflammatory and cytotoxic properties.

Chemical and Physical Properties

The fundamental properties of **Physagulide J** are summarized in the table below.

Property	Value
Chemical Formula	C ₃₀ H ₄₀ O ₇
Molecular Weight	512.63 g/mol
Compound Class	Withanolide
Natural Source	Physalis angulata L. (Solanaceae)
CAS Number	1496524-09-4

Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and characterization of withanolides from *Physalis angulata*, as would have been employed for **Physagulide J**.

Extraction and Isolation

A general workflow for the extraction and isolation of withanolides from *Physalis angulata* is depicted in the following diagram. This process typically involves solvent extraction followed by a series of chromatographic separations to isolate individual compounds.



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Figure 1: General workflow for the isolation of **Physagulide J**.

Protocol:

- Plant Material Preparation: The aerial parts of *Physalis angulata* are collected, dried, and ground into a fine powder.

- **Extraction:** The powdered plant material is extracted exhaustively with a solvent system, typically a mixture of chloroform and methanol ($\text{CHCl}_3/\text{MeOH}$), at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and subjected to sequential partitioning with solvents of increasing polarity, such as n-hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH). The withanolides are typically concentrated in the EtOAc fraction.
- **Column Chromatography:** The bioactive fraction (e.g., EtOAc) is subjected to repeated column chromatography on silica gel and Sephadex LH-20. Elution is performed with gradient solvent systems (e.g., $\text{CHCl}_3/\text{acetone}$, $\text{MeOH}/\text{H}_2\text{O}$) to separate the components into several smaller fractions.
- **Purification:** The fractions containing the target compound are further purified by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Physagulide J**.

Structure Elucidation

The chemical structure of **Physagulide J** was confirmed by comparing its spectroscopic data with previously reported values. The primary techniques used for structure elucidation of withanolides are:

- **Mass Spectrometry (MS):** High-resolution electrospray ionization mass spectrometry (HRESIMS) is used to determine the exact molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectra provide detailed information about the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are employed to establish the connectivity of atoms within the molecule and to assign all proton and carbon signals unequivocally.

The following table presents the reported ^1H and ^{13}C NMR spectroscopic data for **Physagulide J**.

Position	^{13}C (δc)	^1H (δH , mult., J in Hz)
1	203.4	-
2	128.5	5.98, d (10.1)
3	142.1	6.80, m
4	35.2	2.65, m; 2.45, m
5	79.8	3.35, d (2.9)
6	57.8	3.15, d (2.9)
7	31.5	1.85, m; 1.65, m
8	30.2	2.10, m
9	37.5	1.95, m
10	50.1	-
11	22.5	1.75, m; 1.55, m
12	38.9	1.90, m; 1.45, m
13	44.8	-
14	82.1	3.95, t (8.0)
15	25.8	2.25, m; 1.80, m
16	30.1	2.05, m
17	51.5	2.55, m
18	12.3	1.20, s
19	19.5	1.25, s
20	78.5	4.40, dd (12.5, 3.5)
21	12.1	1.15, d (7.0)
22	166.5	-
23	31.8	2.30, m; 1.70, m

24	78.2	4.85, m
25	32.5	1.98, m
26	20.5	1.95, s
27	14.8	1.85, s
28	21.2	1.30, s
OAc-14	170.1	-
OAc-14	21.1	2.08, s

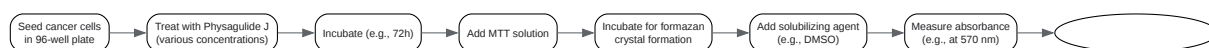
Note: NMR data is typically recorded in CDCl₃ and chemical shifts (δ) are reported in ppm relative to TMS.

Biological Activity

Withanolides isolated from *Physalis angulata* have demonstrated significant biological activities, including antiproliferative and anti-inflammatory effects. While the primary study by Sun et al. did not report specific IC₅₀ values for **Physagulide J**, related withanolides from the same study showed potent activities.

Antiproliferative Activity

Several withanolides from *P. angulata* exhibited antiproliferative effects against a panel of human cancer cell lines. The general methodology for assessing this activity is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

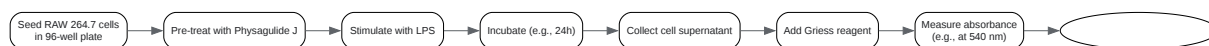


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Figure 2: Workflow of the MTT assay for antiproliferative activity.

Anti-inflammatory Activity

The anti-inflammatory potential of withanolides is often evaluated by their ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7). The amount of nitrite, a stable product of NO, is measured using the Griess reagent.



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Figure 3: Workflow for the nitric oxide inhibition assay.

Conclusion and Future Perspectives

Physagulide J, a withanolide from *Physalis angulata*, is part of a class of natural products with demonstrated potential for the development of new therapeutic agents, particularly in the areas of oncology and inflammatory diseases. The detailed experimental data and protocols provided in this guide offer a foundation for further research into the specific mechanisms of action and therapeutic applications of **Physagulide J**. Future studies should focus on elucidating the specific signaling pathways modulated by this compound to better understand its biological activity and to explore its potential as a drug lead.

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References

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